

# physical and chemical properties of N-Methyl-n-propylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Methyl-n-propylaniline*

Cat. No.: B14083963

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## An In-depth Technical Guide to N-Methyl-n-propylaniline

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-Methyl-n-propylaniline**, with the Chemical Abstracts Service (CAS) registry number 13395-54-5, is a tertiary amine containing a methyl group, a propyl group, and a phenyl group attached to a central nitrogen atom.<sup>[1]</sup> Its molecular formula is C<sub>10</sub>H<sub>15</sub>N.<sup>[1]</sup> This guide provides a summary of its known physical and chemical properties, and while specific experimental protocols for its synthesis are not readily available in the surveyed literature, general synthetic approaches are discussed.

### Core Physical and Chemical Properties

Detailed experimental data for several key physical properties of **N-Methyl-n-propylaniline**, such as melting point, boiling point, density, and refractive index, are not consistently reported in publicly accessible chemical databases.<sup>[2]</sup> However, computational predictions and basic molecular information have been compiled.

### Tabulated Physical and Chemical Data

Property	Value	Source
Molecular Formula	C10H15N	[1][2]
Molecular Weight	149.236 g/mol	[2]
CAS Number	13395-54-5	[1]
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Density	Not available	[2]
Refractive Index	Not available	[2]
XLogP3 (Computed)	2.9	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	3	[1]
Topological Polar Surface Area	3.2 Å <sup>2</sup>	[1]

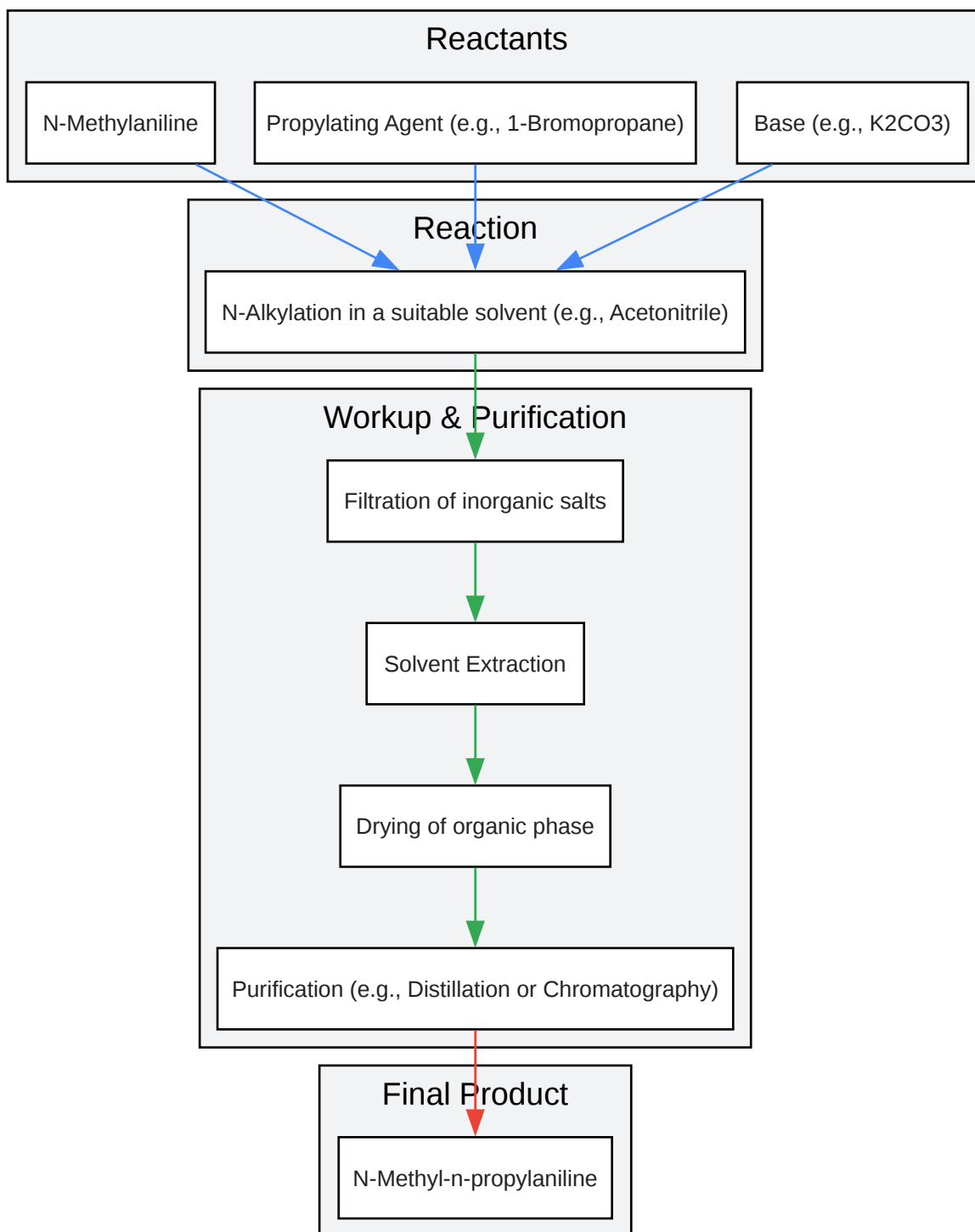
## Synthesis and Experimental Protocols

Specific, detailed experimental protocols for the synthesis of **N-Methyl-n-propylaniline** are scarce in the reviewed scientific literature. However, a general synthetic pathway for the creation of tertiary amines of this nature can be proposed. A common method involves the N-alkylation of a secondary amine. In this case, N-methylaniline could be reacted with a propylating agent, such as 1-bromopropane or 1-iodopropane, in the presence of a base to neutralize the resulting hydrohalic acid.

## General Synthetic Workflow

Below is a conceptual workflow for the synthesis of **N-Methyl-n-propylaniline**.

## General Synthesis Workflow for N-Methyl-n-propylaniline

[Click to download full resolution via product page](#)Caption: General synthesis workflow for **N-Methyl-n-propylaniline**.

## Signaling Pathways and Logical Relationships

Information on specific signaling pathways in which **N-Methyl-n-propylaniline** is involved is not available in the current body of literature. The primary role of such a compound would likely be as a synthetic intermediate in the development of more complex molecules, such as pharmaceuticals or agrochemicals.

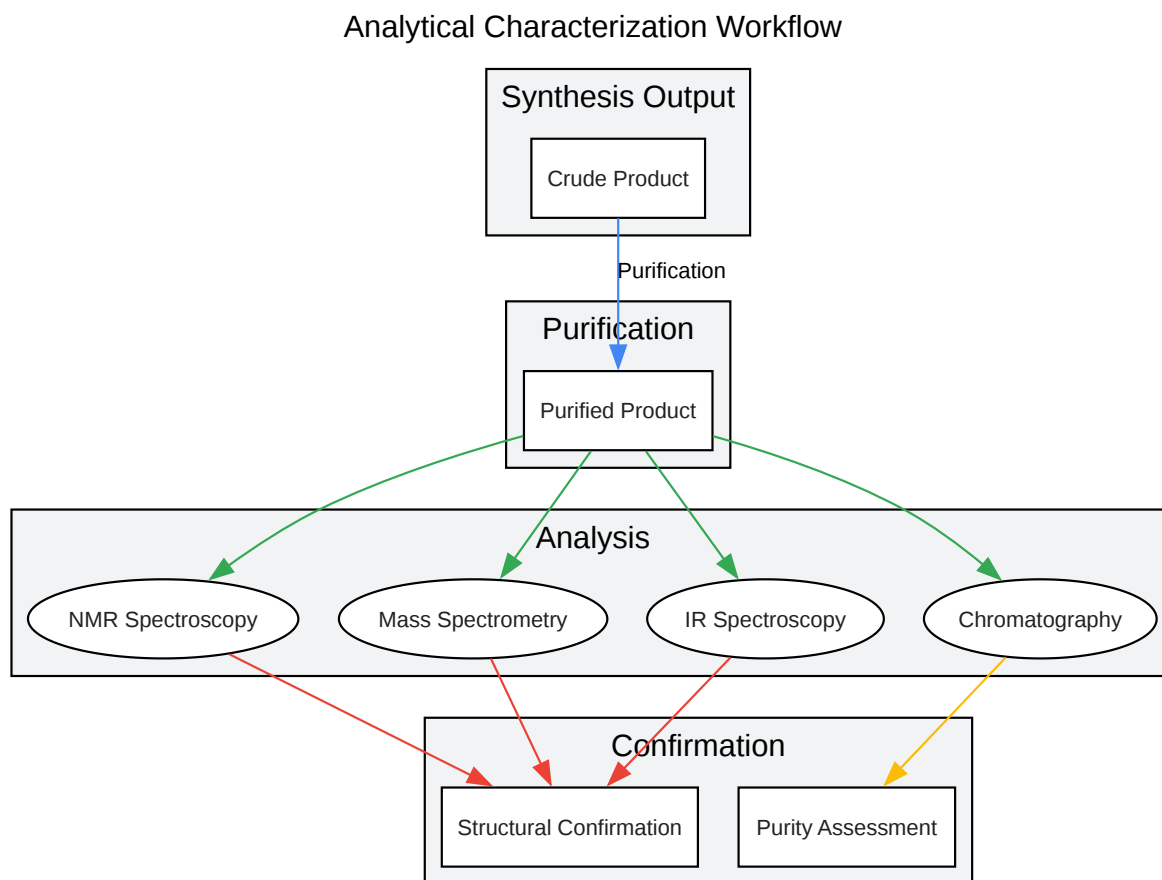
The logical relationship in its synthesis is a multi-step process from starting materials to the final purified product, as illustrated in the workflow diagram above. Each step is crucial for achieving the desired product with high purity.

## Analytical Characterization

While specific experimental details are not published, the characterization of **N-Methyl-n-propylaniline** would typically involve a suite of standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be essential to confirm the molecular structure, showing characteristic shifts for the methyl, propyl, and phenyl groups.
- Mass Spectrometry (MS): To confirm the molecular weight of 149.24 g/mol .
- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule. The absence of an N-H stretch would confirm the tertiary amine structure.
- Chromatography (GC/LC): To assess the purity of the compound.

The following diagram illustrates the logical flow of analytical characterization.



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Caption: Logical workflow for the analytical characterization of a synthesized compound.

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## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)